

Vandetanib-d4: A Technical Guide to its Certificate of Analysis and Purity

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Compound of Interest

Compound Name: Vandetanib-d4

Cat. No.: B12415253

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This technical guide provides a comprehensive overview of the certificate of analysis and purity assessment for **Vandetanib-d4**, a deuterated analog of Vandetanib. Vandetanib is a multi-kinase inhibitor used in the treatment of certain types of cancer, and its deuterated form is a critical tool in pharmacokinetic and metabolic studies. This document outlines the typical quality specifications, detailed analytical methodologies, and the underlying biochemical pathways relevant to its mechanism of action.

Certificate of Analysis: Vandetanib-d4

The certificate of analysis (CoA) for a reference standard like **Vandetanib-d4** is a critical document that guarantees its identity, purity, and quality. The following table summarizes the typical quantitative data found in a CoA for **Vandetanib-d4**.

| Test | Method | Specification | Representative Result |
|----------------------|--------------------------|------------------------------|-----------------------|
| Appearance | Visual Inspection | White to Off-White Solid | Conforms |
| Identity | ^1H NMR | Conforms to Structure | Conforms |
| Identity | Mass Spectrometry (ESI+) | Conforms to Molecular Weight | Conforms |
| Purity (HPLC) | RP-HPLC | $\geq 98.0\%$ | 99.5% |
| Isotopic Purity (d4) | Mass Spectrometry / NMR | $\geq 98\%$ Deuterated | 99.2% |
| Water Content | Karl Fischer Titration | $\leq 1.0\%$ | 0.2% |
| Residual Solvents | ^1H NMR / GC-MS | Meets USP <467> Limits | Conforms |
| Inorganic Impurities | Residue on Ignition | $\leq 0.1\%$ | < 0.05% |

Experimental Protocols

Accurate determination of the purity and identity of **Vandetanib-d4** requires robust analytical methods. The following sections detail the protocols for the key experiments cited in the certificate of analysis.

Purity Determination by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

This method is used to determine the purity of **Vandetanib-d4** by separating it from any potential organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).

- Mobile Phase: A gradient or isocratic system can be used. A common mobile phase is a mixture of acetonitrile and 10 mM ammonium formate buffer (pH adjusted to 4.1). For example, an isocratic mobile phase of 1:1 (v/v) acetonitrile and ammonium formate buffer can be effective.^[1]
- Flow Rate: 1.0 mL/min.^[2]
- Detection Wavelength: UV detection at 249 nm or 328 nm.^{[3][4]}
- Injection Volume: 10 µL.
- Procedure:
 - Prepare a stock solution of **Vandetanib-d4** in a suitable solvent like methanol or a mixture of methanol and water.
 - Prepare a series of calibration standards by diluting the stock solution.
 - Inject the standards and the sample solution into the HPLC system.
 - The purity is calculated by comparing the peak area of the main **Vandetanib-d4** peak to the total area of all peaks in the chromatogram.

Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of **Vandetanib-d4**, providing strong evidence of its identity.

- Instrumentation: A mass spectrometer with an electrospray ionization (ESI) source, often coupled with a liquid chromatography system (LC-MS/MS).
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Mobile Phase (for LC-MS/MS): Acetonitrile and 10mM ammonium formate (pH 5.0) in a 50/50 (v/v) ratio.^[5]
- Procedure:

- A dilute solution of **Vandetanib-d4** is prepared in a suitable solvent (e.g., methanol).
- The solution is infused directly into the mass spectrometer or injected into an LC-MS/MS system.
- The mass spectrum is acquired, and the observed mass-to-charge ratio (m/z) of the molecular ion is compared to the theoretical value for **Vandetanib-d4** ($C_{22}H_{20}D_4BrFN_4O_2$).

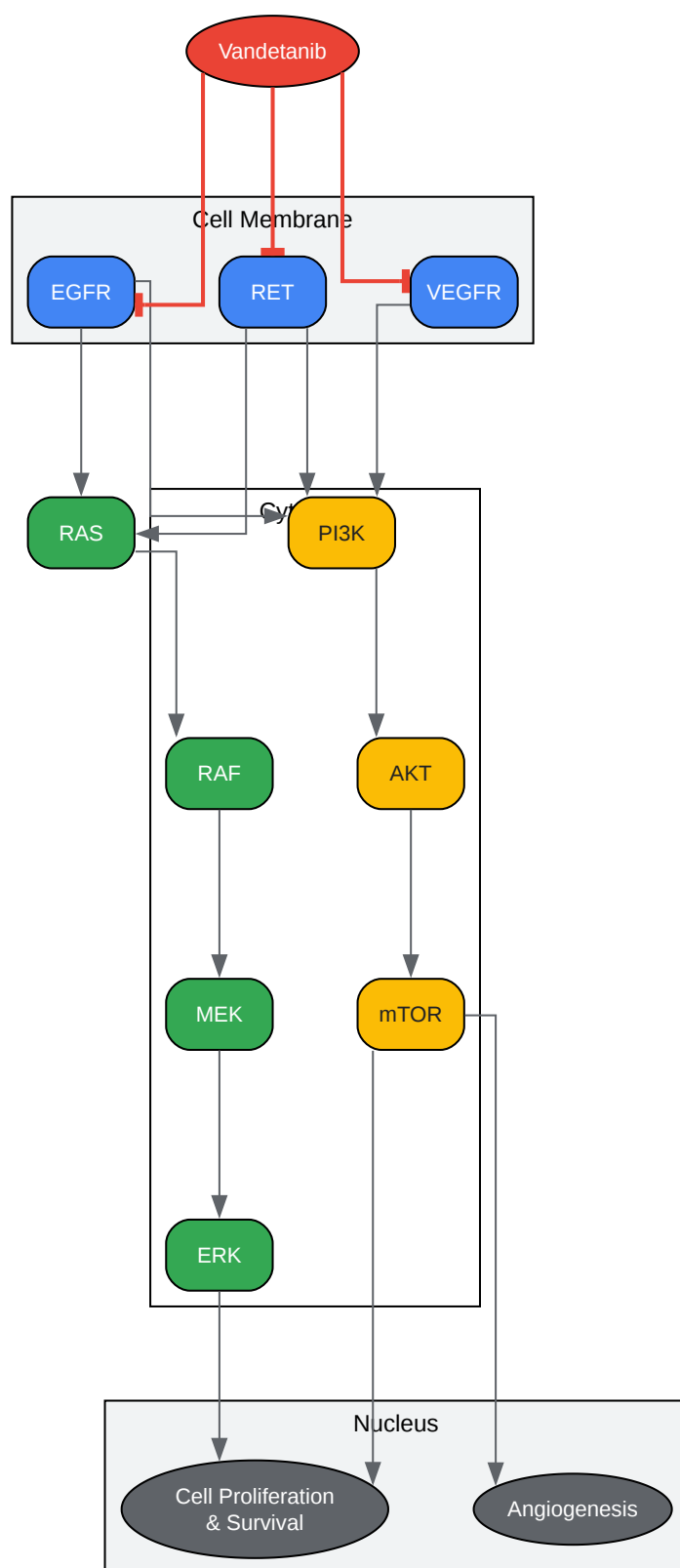
Structural Confirmation and Isotopic Purity by Nuclear Magnetic Resonance (1H NMR)

1H NMR is used to confirm the chemical structure of the molecule and to assess the degree of deuteration.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide ($DMSO-d_6$) or deuterated chloroform ($CDCl_3$).
- Procedure:
 - A small amount of the **Vandetanib-d4** sample is dissolved in the deuterated NMR solvent.
 - The 1H NMR spectrum is acquired.
 - The chemical shifts, splitting patterns, and integrations of the proton signals are compared to the expected spectrum for Vandetanib.
 - The absence or significant reduction of signals corresponding to the positions of deuterium labeling confirms the isotopic substitution. The isotopic purity can be estimated by comparing the integration of the residual proton signals at the deuterated sites to the integration of a non-deuterated proton signal in the molecule.

Visualizations

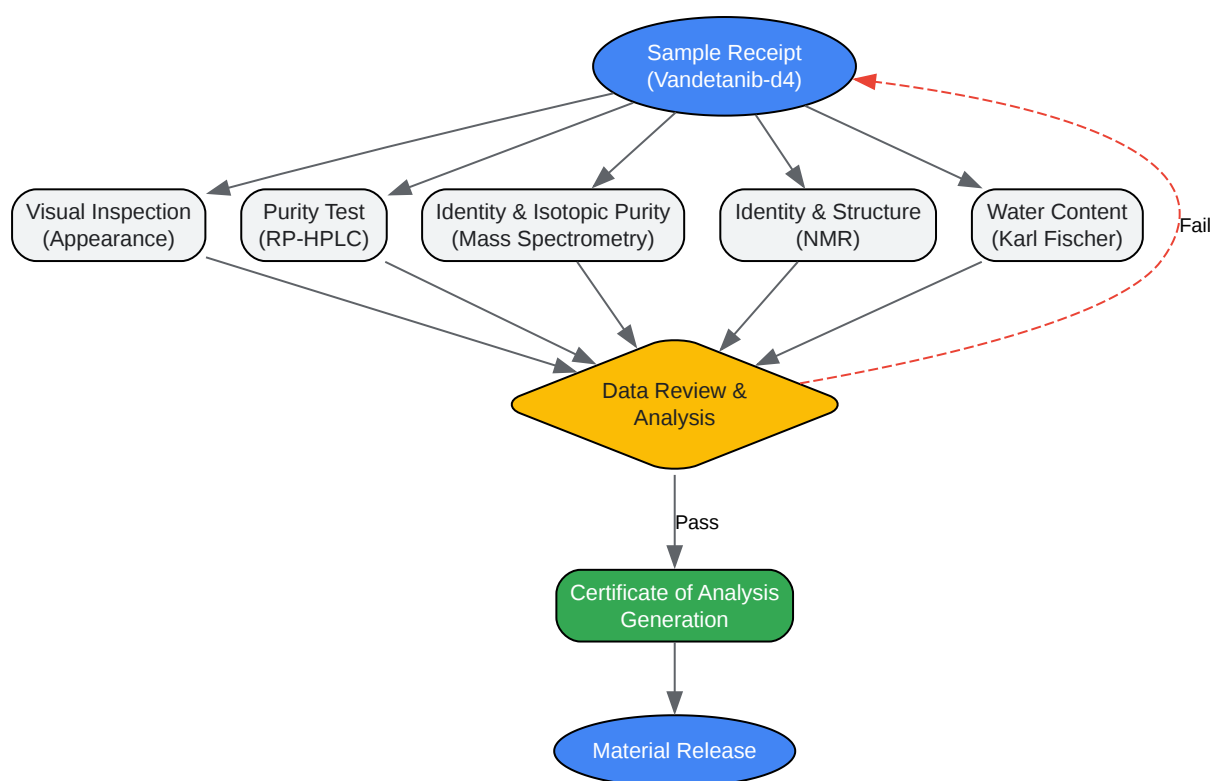
The following diagrams illustrate the mechanism of action of Vandetanib and a typical workflow for its quality control analysis.



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Caption: Vandetanib's mechanism of action.

Vandetanib is an inhibitor of several receptor tyrosine kinases, primarily the vascular endothelial growth factor receptor (VEGFR), the epidermal growth factor receptor (EGFR), and the RET-tyrosine kinase.[6][7][8] By blocking the phosphorylation and subsequent activation of these receptors, Vandetanib disrupts downstream signaling pathways crucial for cancer cell function.[6] These include the PI3K/AKT/mTOR pathway and the RAS/RAF/MEK/ERK (MAPK) pathway, which are critical for cell proliferation, survival, and angiogenesis (the formation of new blood vessels that supply tumors).[6][9]



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Caption: Quality control workflow for **Vandetanib-d4**.

This workflow illustrates the sequential process of analyzing a batch of **Vandetanib-d4** reference standard. Upon receipt, the sample undergoes a series of tests to confirm its identity,

purity, and other quality attributes. The data from these tests are then reviewed against the pre-defined specifications. If all specifications are met, a Certificate of Analysis is generated, and the material is released for use.

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